

Auroxanthin: A Technical Guide to its Chemical Structure, Properties, and Biological Significance

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Auroxanthin

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **auroxanthin**, a tetraterpenoid carotenoid. It details its chemical structure, functional groups, physicochemical and spectroscopic properties, and methods for its isolation and analysis. Furthermore, this document explores its biosynthetic origins and its role as a bioactive compound, offering insights for its potential applications in research and drug development.

Chemical Structure and Functional Groups

Auroxanthin is a xanthophyll, an oxygenated derivative of carotenes. Its chemical structure is characterized by a long polyene chain, which is responsible for its light-absorbing properties, and terminal furanoid rings.

The fundamental chemical identity of **auroxanthin** is as follows:

- Molecular Formula: $C_{40}H_{56}O_4$ [\[1\]](#)[\[2\]](#)
- IUPAC Name: (6S,7aR)-2-[(2E,4E,6E,8E,10E,12E,14E)-15-[(6S,7aR)-6-hydroxy-4,4,7a-trimethyl-2,5,6,7-tetrahydro-1-benzofuran-2-yl]-6,11-dimethylhexadeca-2,4,6,8,10,12,14-heptaen-2-yl]-4,4,7a-trimethyl-2,5,6,7-tetrahydro-1-benzofuran-6-ol[\[1\]](#)

- Synonyms: (3S,5R,8RS,3'S,5'R,8'RS)-5,8:5',8'-Diepoxy-5,8,5',8'-tetrahydro-beta,beta-carotene-3,3'-diol[1]

The molecule's bioactivity and chemical properties are dictated by its array of functional groups.[2] These include:

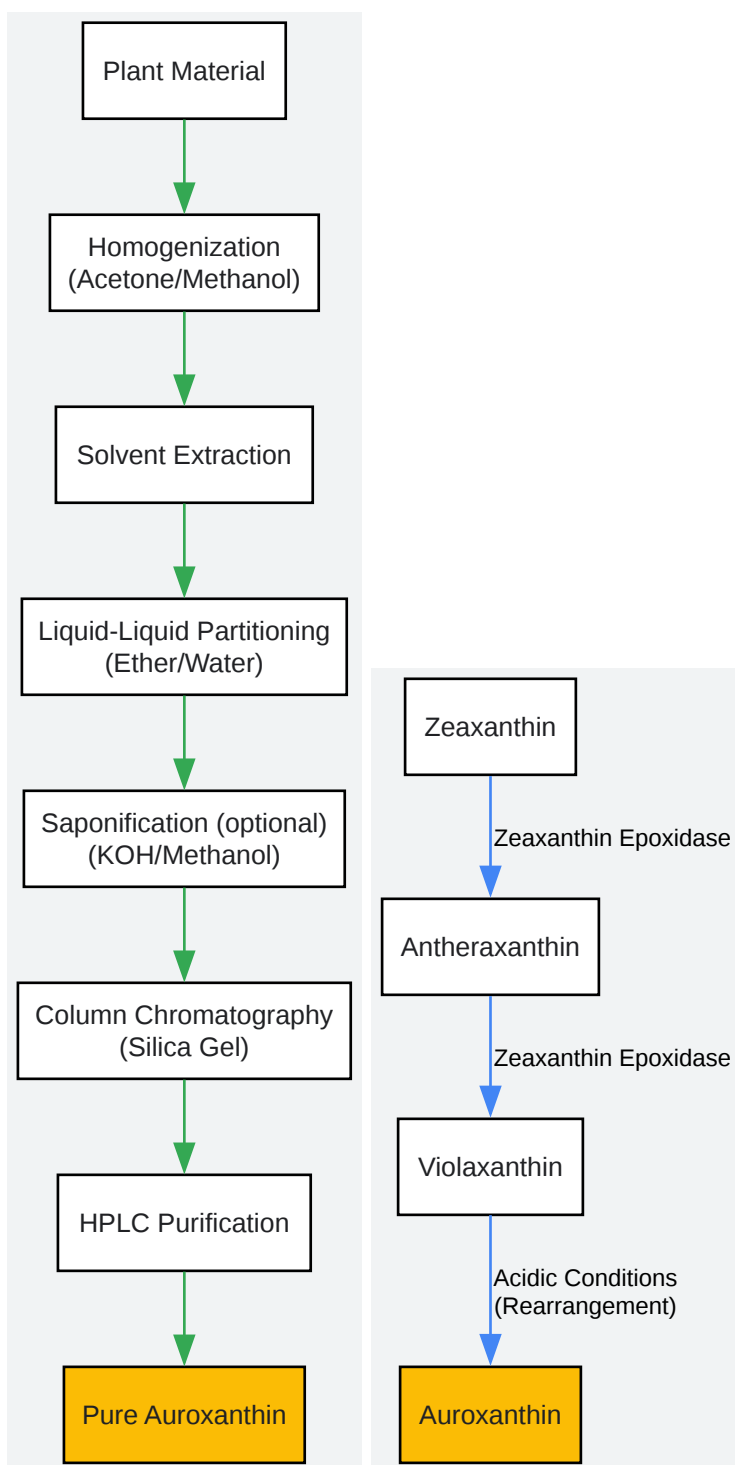
- Polyene Chain: A conjugated system of double bonds that is characteristic of carotenoids and is the primary chromophore.
- Hydroxyl Groups (-OH): Two secondary hydroxyl groups are present, contributing to the polarity of the molecule and its classification as a xanthophyll.
- Furanoid Ether Linkages (C-O-C): Two five-membered furanoid rings are formed through the intramolecular rearrangement of epoxide groups, a key structural feature of **auroxanthin**. [2]
- Methyl Groups (-CH₃): Multiple methyl groups are attached along the polyene chain and the terminal rings.

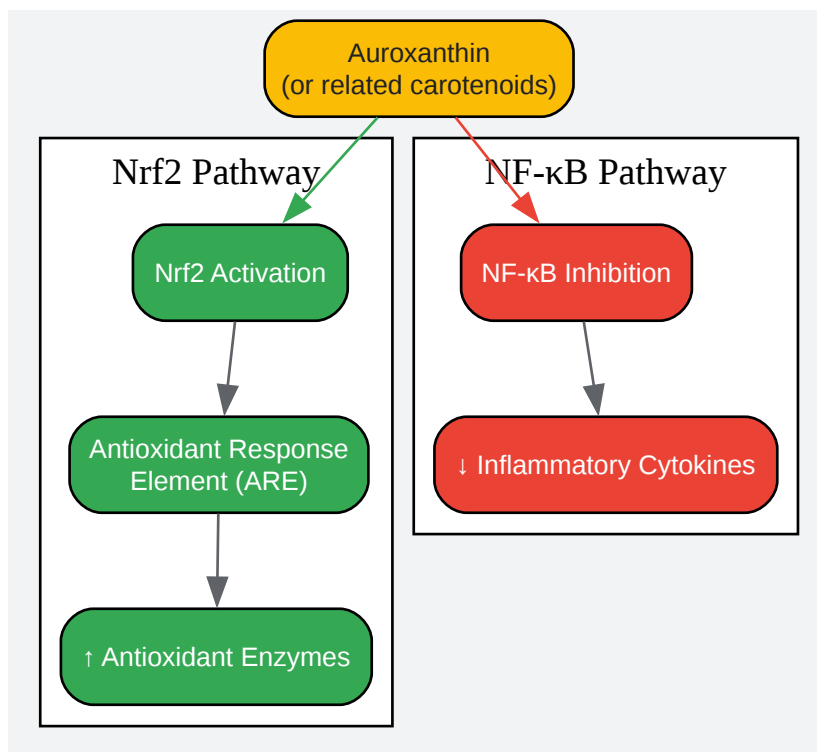
Functional Groups

Hydroxyl (-OH)

Furanoid Ether

Polyene Chain





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References

- 1. Auroxanthin | C₄₀H₅₆O₄ | CID 134781708 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Showing Compound Auroxanthin (FDB015834) - FooDB [foodb.ca]
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